

gamma-Chlordane analytical reference standard applications

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Compound Focus: gamma-Chlordane

CAS No.: 5566-34-7

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Analytical Applications of Gamma-Chlordane

Gamma-Chlordane is primarily used as an **analytical reference standard** for the quantitative determination of this organochlorine pesticide in various sample matrices. Its main function is to enable calibration, quantification, and quality control in environmental and food safety testing [1] [2].

The table below summarizes the typical applications and analytical techniques for **gamma-Chlordane**:

Application Area	Sample Matrices	Reported Analytical Techniques
Environmental Analysis	Water samples, soils, sediments [1] [3] [4]	Gas Chromatography with various detectors (GC-ECD, GC-MS), Microwave-Assisted Extraction (MAE), Headspace Solid-Phase Microextraction (HS-SPME) [3] [4]
Food Safety & Monitoring	Meat, marine shellfish, vegetation [1] [5]	Gas Chromatography (GC), Liquid Chromatography (HPLC) [1]
Human Exposure & Risk Assessment	Biological tissues (implied by toxicity studies) [6]	Chromatographic techniques (inferred)

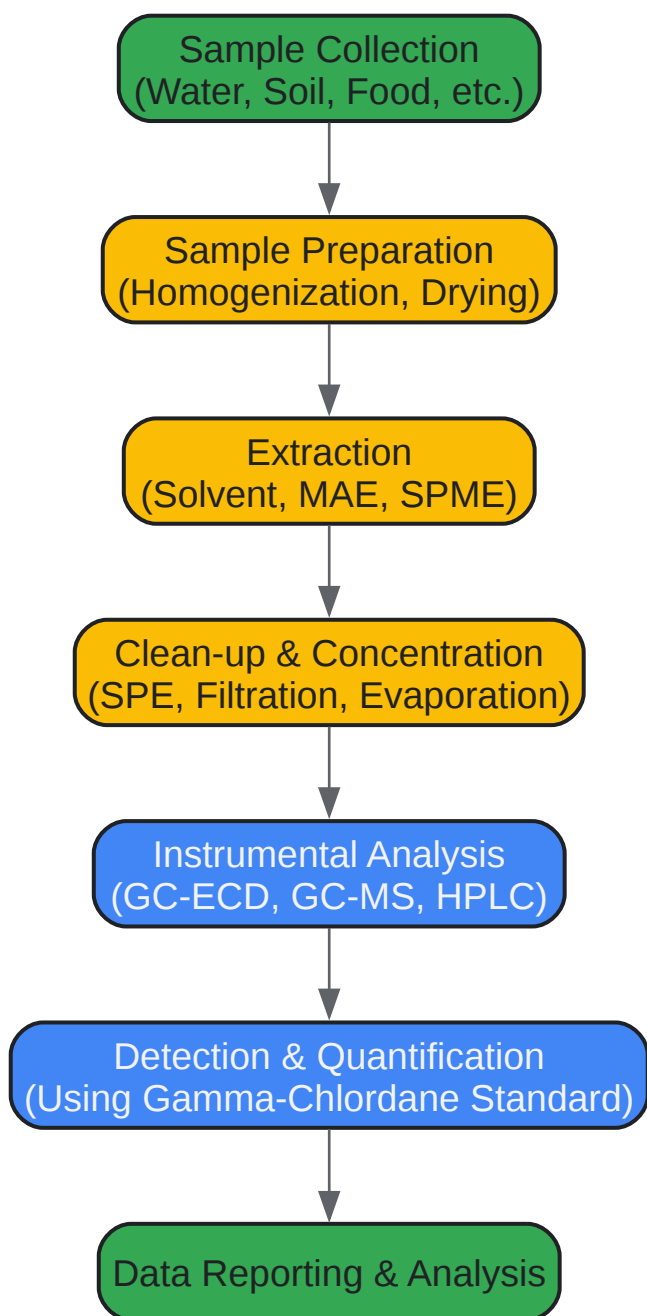
Documented Methodologies for Analysis

While complete step-by-step protocols are not available in the search results, several scientific sources outline the methodological frameworks for analyzing **gamma-Chlordane**.

- **Analysis in Foods:** A developed method for determining chlordanes in foods uses gas chromatography with parallel **DB-5 and DB-1701 (or similar DB-17) capillary columns** for confirmatory analysis. Sample preparation involves high-speed solvent extraction for solid foods and liquid-liquid extraction for liquid foods, followed by clean-up and measurement using GC with an Electron Capture Detector (ECD) or Mass Spectrometry (MS) [5].
- **Analysis in Soils:** A novel method for analyzing chlorinated pesticides in soils uses **Microwave-Assisted Extraction (MAE)** combined with **Headspace Solid-Phase Microextraction (HS-SPME)**, followed by **Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)**. This method reduces solvent use and avoids clean-up steps, making it suitable for rapid screening of soils. For the cited method, the reported Limit of Detection (LOD) for **gamma-Chlordane** was 0.02 ng/g [3].
- **General Analytical Suitability:** The **gamma-Chlordane** PESTANAL analytical standard is certified as suitable for use in both **HPLC and Gas Chromatography** techniques [1].

Experimental Workflow for Sample Analysis

The following diagram synthesizes a general experimental workflow for analyzing **gamma-Chlordane** in samples, based on the methods cited above.



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Critical Notes for Researchers

- **Toxicological Hazard:** **Gamma-Chlordane** is classified with **Danger** hazard statements. It is acutely toxic via oral and inhalation routes, is suspected of causing cancer, and poses an acute and chronic hazard to aquatic life. Proper personal protective equipment (PPE) and engineering controls are essential when handling this standard [1] [7].

- **Storage and Handling:** The analytical standard should be stored at **2-8°C** and is typically supplied in sealed ampules [1]. Always refer to the Safety Data Sheet (SDS) and the Certificate of Analysis (CoA) for the specific product for detailed safety, storage, and usage information [1] [7].

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To cite this document: Smolecule. [gamma-Chlordane analytical reference standard applications].

Smolecule, [2026]. [Online PDF]. Available at:

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